

Potassium Fluoride Dihydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Potassium fluoride dihydrate

Cat. No.: B081075

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An In-depth Overview of CAS No. 13455-21-5 for Scientific and Pharmaceutical Applications

This technical guide provides a comprehensive overview of **Potassium Fluoride Dihydrate** ($\text{KF} \cdot 2\text{H}_2\text{O}$), a compound of significant interest in chemical synthesis and drug development. The document details its chemical and physical properties, experimental protocols for its synthesis, and its applications as a catalyst and fluorinating agent, tailored for researchers, scientists, and drug development professionals.

Chemical Identification and Properties

Potassium Fluoride Dihydrate is an inorganic salt that appears as a white, crystalline, or powdered solid.[1][2][3] It is known for its hygroscopic nature, meaning it readily absorbs moisture from the air.[2][4][5] The dihydrate form indicates that each formula unit of potassium fluoride is associated with two water molecules.[6]

CAS Number: 13455-21-5[1][2][4][6][7][8]

Table 1: Chemical Identifiers for **Potassium Fluoride Dihydrate**

| Identifier | Value | Citations |
|-------------------|-----------------------------|-----------|
| Molecular Formula | KF·2H ₂ O | [1][6][7] |
| Molecular Weight | 94.13 g/mol | [1][7][9] |
| EC Number | 232-151-5 | [7][10] |
| InChI Key | MZFXHSQFQLKKFD-UHFFFAOYSA-M | [4][6][7] |
| SMILES | [F-].[K+].[H]O[H].[H]O[H] | [4][7] |

Table 2: Physical and Chemical Properties

| Property | Value | Citations |
|---------------|--|---------------|
| Appearance | White crystals, chunks, or powder | [1][2][7] |
| Melting Point | 41 °C (105.8 °F) | [1][4][5][7] |
| Boiling Point | 1505 °C (Anhydrous) | [4] |
| Density | 2.454 g/cm ³ | [4] |
| Solubility | Soluble in water; Insoluble in ethanol | [1][2][3][11] |
| Sensitivity | Hygroscopic | [2][4][5] |

Synthesis and Experimental Protocols

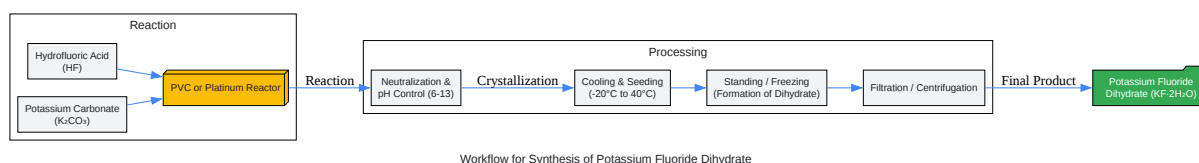
The primary method for preparing potassium fluoride involves the neutralization of a potassium base with hydrofluoric acid.[3][11][12]

This protocol is based on methods described in chemical literature for laboratory-scale synthesis.[3][12]

- **Reaction Setup:** The reaction should be conducted in a container made of platinum or a resistant polymer such as polyvinyl chloride (PVC), as hydrofluoric acid and potassium

fluoride solutions can corrode glass and ceramics.[3][11]

- **Neutralization:** Slowly add a stoichiometric amount of hydrofluoric acid (HF) to a solution of potassium carbonate (K_2CO_3). The reaction proceeds as follows: $K_2CO_3 + 2HF \rightarrow 2KF + H_2O + CO_2$
- **pH and Concentration Control:** The reaction endpoint and final concentration should be carefully controlled. According to one patented method, the final concentration of the potassium fluoride aqueous solution is maintained between 20% and 60%, with a final pH value between 6 and 13.[3]
- **Crystallization:** The resulting potassium fluoride solution is settled and filtered.[3] To induce crystallization, the solution is cooled to a temperature between $-20^{\circ}C$ and $40^{\circ}C$. An inducer, such as a water-absorbing substance or seed crystals, may be added to facilitate rapid crystallization.[3]
- **Hydrate Formation:** The crystallized solution is allowed to stand or is frozen to ensure the crystals fully absorb water, forming the dihydrate.[3]
- **Isolation:** The final **Potassium Fluoride Dihydrate** crystals are isolated from the solution via filtration or centrifugation and then dried.[3]



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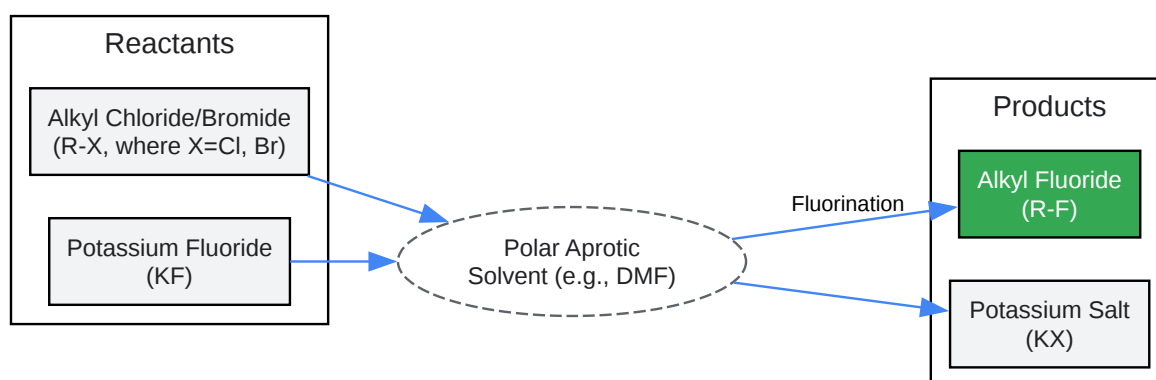
Caption: General workflow for the synthesis of **Potassium Fluoride Dihydrate**.

Applications in Pharmaceutical and Chemical Synthesis

Potassium fluoride is a cornerstone reagent in modern pharmaceutical manufacturing and organic chemistry, primarily serving as a catalyst and a potent fluorinating agent.[13][14][15]

The introduction of fluorine atoms into organic molecules can significantly enhance their pharmacological properties, including metabolic stability, bioavailability, and binding affinity.[14][16] KF serves as a safe and effective source of fluoride ions for these transformations.[13][14]

- Finkelstein & Halex Reactions: KF is widely used to convert chlorocarbons and other alkyl halides into fluorocarbons.[4][12] The Finkelstein reaction (for alkyl halides) and the Halex reaction (for aryl chlorides) are fundamental processes in the synthesis of fluorinated active pharmaceutical ingredients (APIs).[12] These reactions are typically performed in polar aprotic solvents like dimethyl sulfoxide (DMSO) or dimethyl formamide (DMF).[12]



Potassium Fluoride in the Finkelstein Reaction

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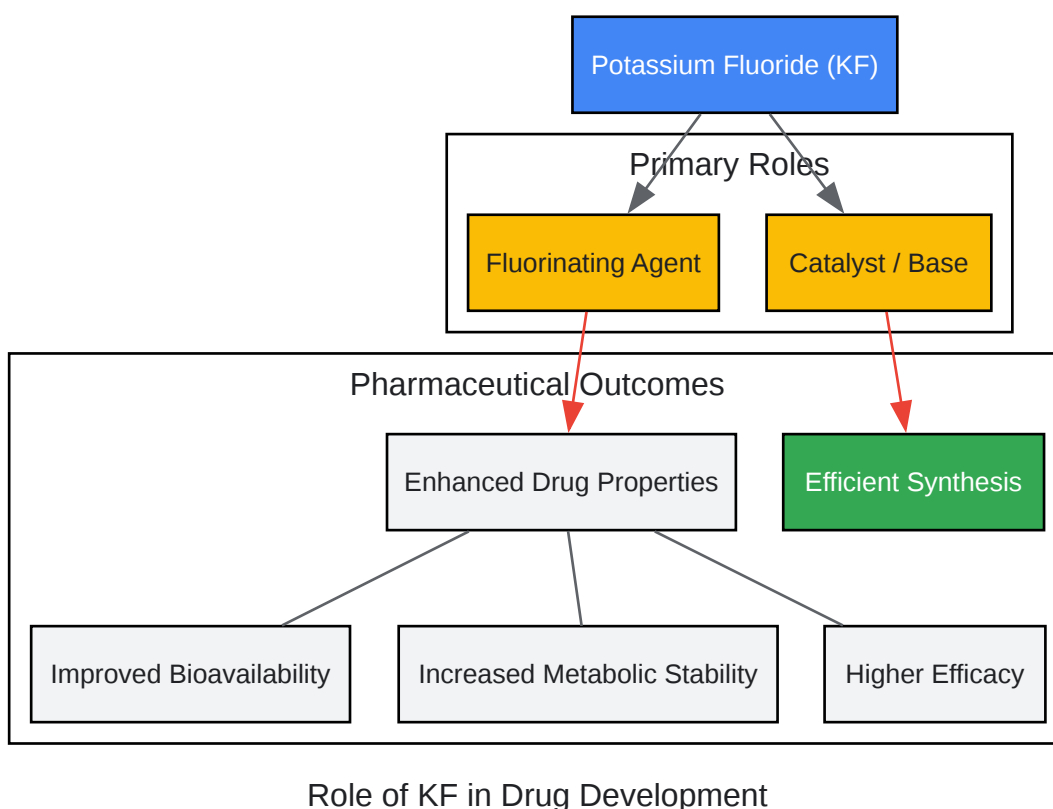
Caption: Role of KF in converting alkyl halides to alkyl fluorides.

KF's utility extends to its role as a base and catalyst, accelerating reactions and improving manufacturing efficiency.[13][14]

- Catalysis: It can act as a catalyst to accelerate the synthesis of complex pharmaceutical intermediates and APIs, which can reduce reaction times and energy consumption.[14]
- In Situ Reagent Generation: **Potassium fluoride dihydrate** can be used to generate tetrabutylammonium fluoride in situ by reacting with tetrabutylammonium hydrogensulfate.

This mixture is effective in catalyzing the esterification of carboxylic acids.[7]

- Desilylation: In combination with chlorotrimethylsilane, KF is used for the desilylation of O-tert-butyldimethylsilyl (TBDMS) ethers, a common protecting group in multi-step organic synthesis.[7]



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Caption: The relationship between KF's chemical roles and drug development benefits.

Safety and Handling

Potassium Fluoride Dihydrate is classified as toxic and requires careful handling.

Table 3: GHS Hazard Information

| Identifier | Description | Citations |
|--------------------------|--|---------------|
| Signal Word | Danger | [1][4][7] |
| Pictogram | GHS06 (Skull and Crossbones) | [4] |
| Hazard Statements | H301: Toxic if swallowed H311: Toxic in contact with skin H331: Toxic if inhaled | [1][4][7][9] |
| Precautionary Statements | P261: Avoid breathing dust. P280: Wear protective gloves/clothing. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P405: Store locked up. | [1][4][7][17] |

Handling Recommendations:

- Use in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[5][17]
- Avoid formation of dust.
- Wash hands thoroughly after handling.[5][17]
- Store in a tightly closed container in a dry, well-ventilated, and secure place.[5]
- Specialized first aid, such as treatment with calcium gluconate paste, is required for skin contact, as fluoride ions can cause severe burns.[18]

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